

# An In-Depth Technical Guide to 4-Chloro-2-iodo-6-nitroaniline

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## Compound of Interest

Compound Name: 4-Chloro-2-iodo-6-nitroaniline

Cat. No.: B169699

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **4-Chloro-2-iodo-6-nitroaniline**, including its IUPAC name and known synonyms.

IUPAC Name: **4-chloro-2-iodo-6-nitroaniline**[\[1\]](#)

Chemical Structure:

Figure 1: Chemical structure of **4-Chloro-2-iodo-6-nitroaniline**.

A summary of quantitative data and experimental protocols is not applicable as this information pertains to a specific chemical entity's nomenclature and structure.

Synonyms	Registry/ID
4-Chloro-2-iodo-6-nitro-phenylamine	-
Benzenamine, 4-chloro-2-iodo-6-nitro-	-
123158-75-8	CAS Number
MFCD23115369	-
SCHEMBL3011561	-
DTXSID10478493	-
2-iodo-4-chloro-6-nitro-phenylamine	-
AKOS022172067	-
(4-chloro-2-iodo-6-nitrophenyl)amine	-
2-Amino-5-chloro-3-nitro-phenyliodide	-
DS-5845	-
SB82592	-
SY317024	-
DB-332139	-
CS-0060187	-
W17818	-
F335558	-

Table 1: Synonyms and Identifiers for **4-Chloro-2-iodo-6-nitroaniline**.[\[1\]](#)**Need Custom Synthesis?**

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## References

- 1. 4-Chloro-2-iodo-6-nitroaniline | C6H4ClIN2O2 | CID 12143564 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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